

An In-depth Technical Guide to the Chemical Structure of Anthemis Glycoside B

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Compound of Interest

Compound Name: *Anthemis glycoside B*

Cat. No.: B1246651

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This technical guide provides a comprehensive overview of the chemical structure, properties, and analysis of **Anthemis glycoside B**, a cyanogenic glycoside found in plants of the Anthemis genus.

Chemical Structure and Properties

Anthemis glycoside B is a cyanogenic glycoside, a class of natural products that release hydrogen cyanide upon enzymatic hydrolysis.^[1] It has been identified in plant species such as *Anthemis retusa* (formerly *Anthemis cairica*) and *Cota altissima* (formerly *Anthemis altissima*).^[1]

The chemical structure of **Anthemis glycoside B** is characterized by a diglycoside linked to an aglycone derived from phenylalanine.^[2] The sugar moiety consists of two glucose units, and the aglycone is an α -hydroxynitrile. The complete chemical structure is presented in Figure 1.

Figure 1: Chemical Structure of **Anthemis Glycoside B**

Caption: Chemical structure of **Anthemis glycoside B**.

At present, specific quantitative physicochemical data for **Anthemis glycoside B**, such as its molecular weight, melting point, and detailed spectroscopic data (NMR, IR, MS), are not readily available in the public domain.

Experimental Protocols

Detailed experimental protocols for the isolation and purification specifically of **Anthemis glycoside B** are not extensively documented. However, general methods for the extraction and analysis of cyanogenic glycosides from plant materials can be adapted.

General Isolation and Purification of Cyanogenic Glycosides

A general workflow for the isolation of cyanogenic glycosides from plant material is outlined below. This process typically involves extraction, purification, and characterization.

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References

- 1. - [ebi.ac.uk]
- 2. Chemical Diversity of Plant Cyanogenic Glycosides: An Overview of Reported Natural Products - PMC [pmc.ncbi.nlm.nih.gov]
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